

physical and chemical properties of 2,3-Dimethylhexa-1,5-diene

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Compound of Interest

Compound Name: 2,3-Dimethylhexa-1,5-diene

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Introduction

2,3-Dimethylhexa-1,5-diene is an organic compound belonging to the class of dienes, which are hydrocarbons containing two carbon-carbon double bonds.[1] Its structure consists of a six-carbon hexane chain with methyl groups substituted at positions 2 and 3, and double bonds at the 1 and 5 positions.[1][2] The presence of these two double bonds makes it a versatile precursor and intermediate in various organic synthesis applications. This guide provides a comprehensive overview of its known physical and chemical properties, along with generalized experimental protocols relevant to its synthesis and reactivity.

Compound Identification and Physical Properties

Precise experimental physical properties for **2,3-Dimethylhexa-1,5-diene** (CAS No. 6443-93-2) are not readily available in the public literature. However, computed properties provide valuable estimates for research and experimental design.

Table 1: Compound Identification



Identifier	Value	Source
IUPAC Name	2,3-dimethylhexa-1,5-diene	[2]
CAS Number	6443-93-2	[2][3]
Molecular Formula	C8H14	[1][2]
Canonical SMILES	CC(CC=C)C(=C)C	[2]
InChI	InChI=1S/C8H14/c1-5-6- 8(4)7(2)3/h5,8H,1-2,6H2,3- 4H3	[2]
InChIKey	GRCQSGCHLQHSTC- UHFFFAOYSA-N	[2]

Table 2: Computed Physical and Chemical Properties

Property	Value	Source
Molecular Weight	110.20 g/mol	[1][2]
Exact Mass	110.109550447 Da	[2]
XLogP3	3.4	[2]
Topological Polar Surface Area	0 Ų	[2]
Heavy Atom Count	8	[2]

Chemical Properties and Reactivity

As a diene, the chemical behavior of **2,3-Dimethylhexa-1,5-diene** is dominated by the reactivity of its two double bonds. It can participate in several key classes of organic reactions. [1]

• Electrophilic Addition: The double bonds are susceptible to reaction with electrophiles. For example, the addition of hydrogen halides (HX) or halogens (X₂) will proceed to yield haloalkanes.[1]



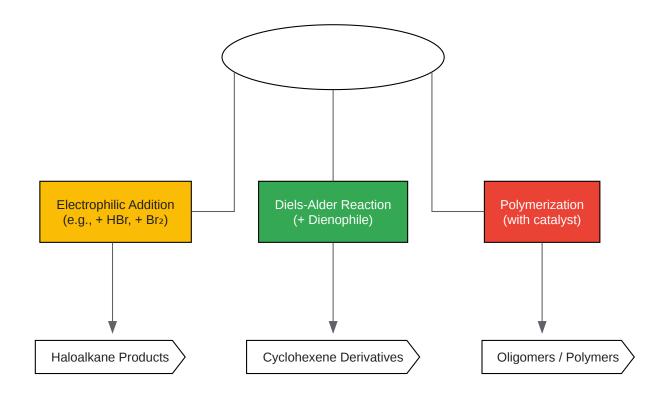




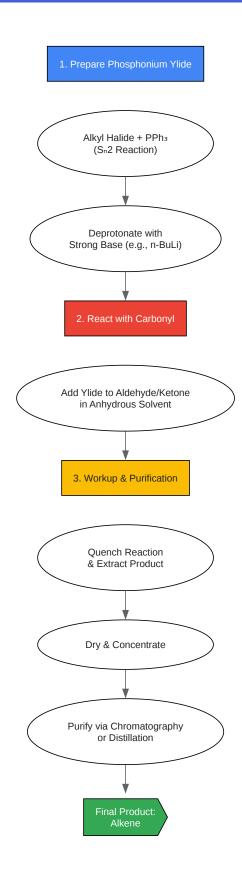
- Diels-Alder Reaction: This compound can act as a diene in [4+2] cycloaddition reactions with suitable dienophiles to form substituted cyclohexene derivatives.[1][4] This reaction is a powerful tool for constructing six-membered rings in a controlled manner.[4]
- Polymerization: Under specific catalytic conditions, **2,3-Dimethylhexa-1,5-diene** can undergo polymerization to form oligomers or higher molecular weight polymers.[1]



2,3-Dimethylhexa-1,5-diene







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